

# ROS kinases-IN-2 supplier and ordering information

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## Compound of Interest

Compound Name: ROS kinases-IN-2

Cat. No.: B15580720

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## Application Notes and Protocols: ROS kinases-IN-2

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### Introduction

**ROS kinases-IN-2** is an inhibitor of ROS kinases, with a reported inhibition of 21.53% at a concentration of 10  $\mu\text{M}$ .<sup>[1][2][3]</sup> While the specific target within the ROS kinase family is not explicitly defined in publicly available literature, the context of oncogenic kinase inhibitors suggests a likely interaction with the proto-oncogene tyrosine-protein kinase ROS1. ROS1 is a receptor tyrosine kinase that, when constitutively activated through genetic rearrangements, can drive the growth of various cancers. This document provides an overview of **ROS kinases-IN-2**, its potential mechanism of action, and generalized protocols for its application in in-vitro and cellular assays.

### Supplier and Ordering Information

**ROS kinases-IN-2** is available from several suppliers for research purposes. The following table summarizes the available information from various vendors. Researchers should inquire with the specific supplier for the most current information and to place an order.

Supplier	Catalog Number	Purity	Availability
MedChemExpress	HY-148314	99.18%	In Stock
AOBIOUS	AOB39198	>98%	In Stock
DC Chemicals	DC26428	>98%	In Stock
InvivoChem	V6956	≥98%	In Stock

## Physicochemical Properties

Property	Value
CAS Number	687576-28-9
Molecular Formula	C22H19N3O3S2
Molecular Weight	437.53 g/mol
Appearance	Yellow to brown solid powder

## Storage and Handling

**ROS kinases-IN-2** should be stored as a solid powder at -20°C for long-term stability. For the preparation of stock solutions, it is recommended to dissolve the compound in a suitable solvent such as DMSO. Aliquots of the stock solution should be stored at -80°C to minimize freeze-thaw cycles.

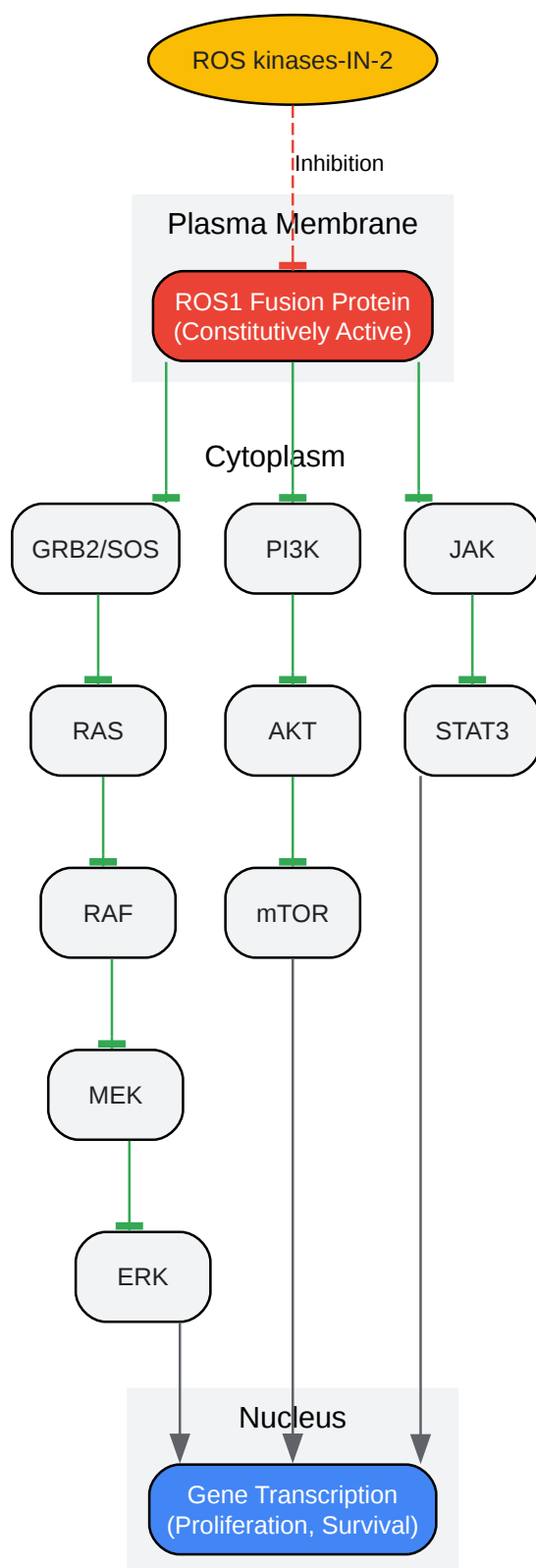
## Putative Target and Signaling Pathway: ROS1 Kinase

Given the context of its development, "ROS kinase" likely refers to the ROS1 proto-oncogene. ROS1 is a receptor tyrosine kinase that shares structural homology with anaplastic lymphoma kinase (ALK). In normal physiology, the function of ROS1 is not fully elucidated. However, in several cancers, chromosomal rearrangements can lead to the fusion of the ROS1 kinase domain with various partner proteins. These fusion proteins result in constitutive activation of the ROS1 kinase, which in turn activates downstream signaling pathways, promoting cell proliferation, survival, and migration.

The key downstream signaling pathways activated by oncogenic ROS1 fusions include:

- RAS-MAPK Pathway: Promotes cell proliferation.
- PI3K-AKT-mTOR Pathway: Supports cell survival and growth.
- JAK/STAT Pathway: Involved in cell survival and proliferation.

The following diagram illustrates the simplified ROS1 signaling pathway.



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Caption: Simplified ROS1 signaling pathway and the putative inhibitory action of **ROS kinases-IN-2**.

## Experimental Protocols

The following are generalized protocols for evaluating a putative ROS1 kinase inhibitor. Researchers should optimize these protocols for their specific experimental setup.

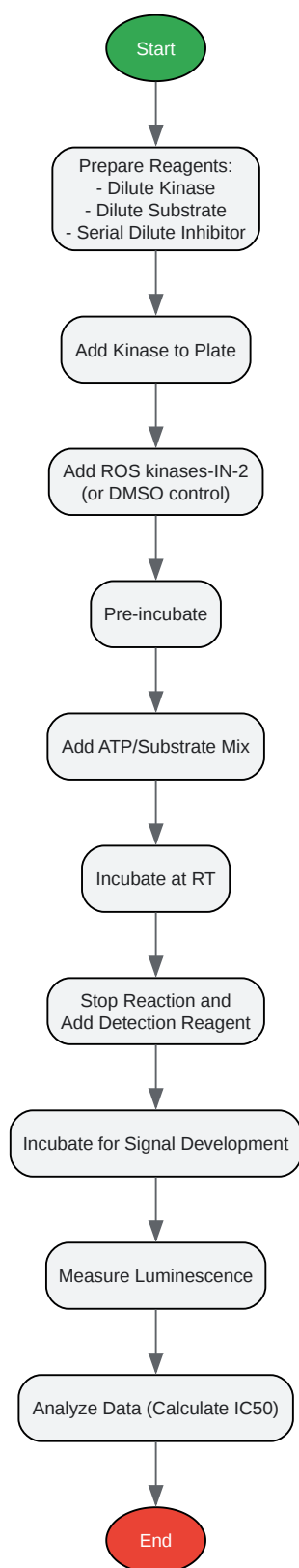
### In Vitro Kinase Inhibition Assay

This protocol describes a method to determine the in vitro inhibitory activity of **ROS kinases-IN-2** against a purified kinase, such as the ROS1 kinase domain.

Materials:

- Recombinant human ROS1 kinase (catalytically active domain)
- Kinase substrate (e.g., a generic tyrosine kinase substrate like poly(Glu, Tyr) 4:1)
- **ROS kinases-IN-2**
- ATP (Adenosine 5'-triphosphate)
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- White, opaque 96-well or 384-well plates
- Plate reader capable of luminescence detection

Workflow Diagram:



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## References

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